

Application Notes and Protocols: Solubility of AZ-5104 in Ethanol and DMF

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Compound of Interest

Compound Name: AZ-5104

Cat. No.: B605732

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information on the solubility of **AZ-5104** in ethanol and dimethylformamide (DMF), along with protocols for solubility determination and relevant biological context.

Introduction to AZ-5104

AZ-5104 is an active, demethylated metabolite of the drug AZD9291 (Osimertinib). It functions as a potent and selective inhibitor of mutant forms of the Epidermal Growth Factor Receptor (EGFR), including those with the T790M resistance mutation.^{[1][2]} Understanding its solubility is critical for the preparation of stock solutions and for conducting a wide range of in vitro and in vivo experiments.

Quantitative Solubility Data

The solubility of **AZ-5104** in ethanol and DMF has been reported by various suppliers. This data is summarized in the table below for easy comparison.

Solvent	Concentration (mg/mL)	Molar Equivalent (mM)*	Source
Ethanol	30	61.78	Cayman Chemical[1]
≥5.86	≥12.07	APEXBIO[3]	
DMF	30	61.78	Cayman Chemical[1]

*Molar equivalent calculated based on a molecular weight of 485.6 g/mol for **AZ-5104**.[\[4\]](#)

Experimental Protocol: Determination of Kinetic Solubility

This protocol outlines a general method for determining the kinetic solubility of a compound like **AZ-5104**, which is a common practice in early drug discovery.

Objective: To determine the concentration at which a compound precipitates from a solution when diluted from a high-concentration stock.

Materials:

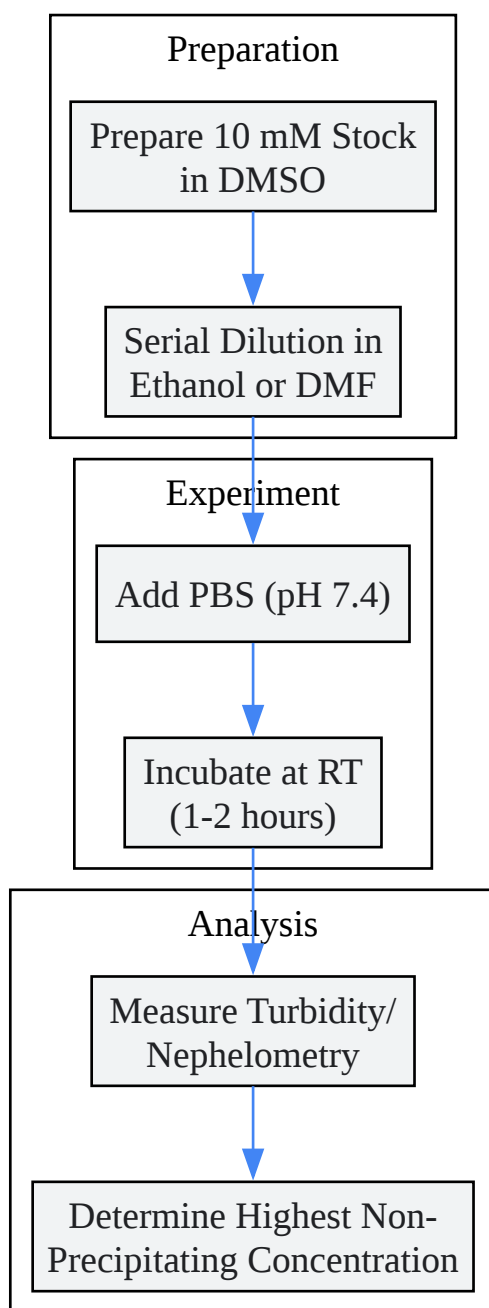
- **AZ-5104** powder
- Dimethyl sulfoxide (DMSO)
- Ethanol
- Dimethylformamide (DMF)
- Phosphate-buffered saline (PBS), pH 7.4
- 96-well microplates (clear bottom)
- Plate reader capable of nephelometry or turbidity measurement
- Multichannel pipette

Procedure:

- **Preparation of Stock Solution:** Prepare a high-concentration stock solution of **AZ-5104** in DMSO (e.g., 10 mM). This is done by dissolving a calculated amount of **AZ-5104** powder in the appropriate volume of DMSO. Ensure complete dissolution, using gentle vortexing or sonication if necessary.
- **Serial Dilution:** In a 96-well plate, perform a serial dilution of the DMSO stock solution with the target solvent (Ethanol or DMF) to create a range of concentrations to be tested.
- **Addition of Aqueous Buffer:** To simulate physiological conditions and induce precipitation, add PBS (pH 7.4) to each well containing the compound in the organic solvent. The final concentration of the organic solvent should be kept low and consistent across all wells (e.g., 1-5%).
- **Incubation:** Incubate the plate at room temperature for a set period (e.g., 1-2 hours) to allow for precipitation to occur and equilibrate.
- **Measurement:** Measure the turbidity or light scattering of each well using a plate reader. An increase in turbidity or nephelometry reading compared to the blank (solvent + PBS) indicates precipitation.
- **Data Analysis:** The kinetic solubility is defined as the highest concentration at which no significant increase in turbidity is observed.

Experimental Workflow Diagram

The following diagram illustrates the workflow for the kinetic solubility determination protocol described above.



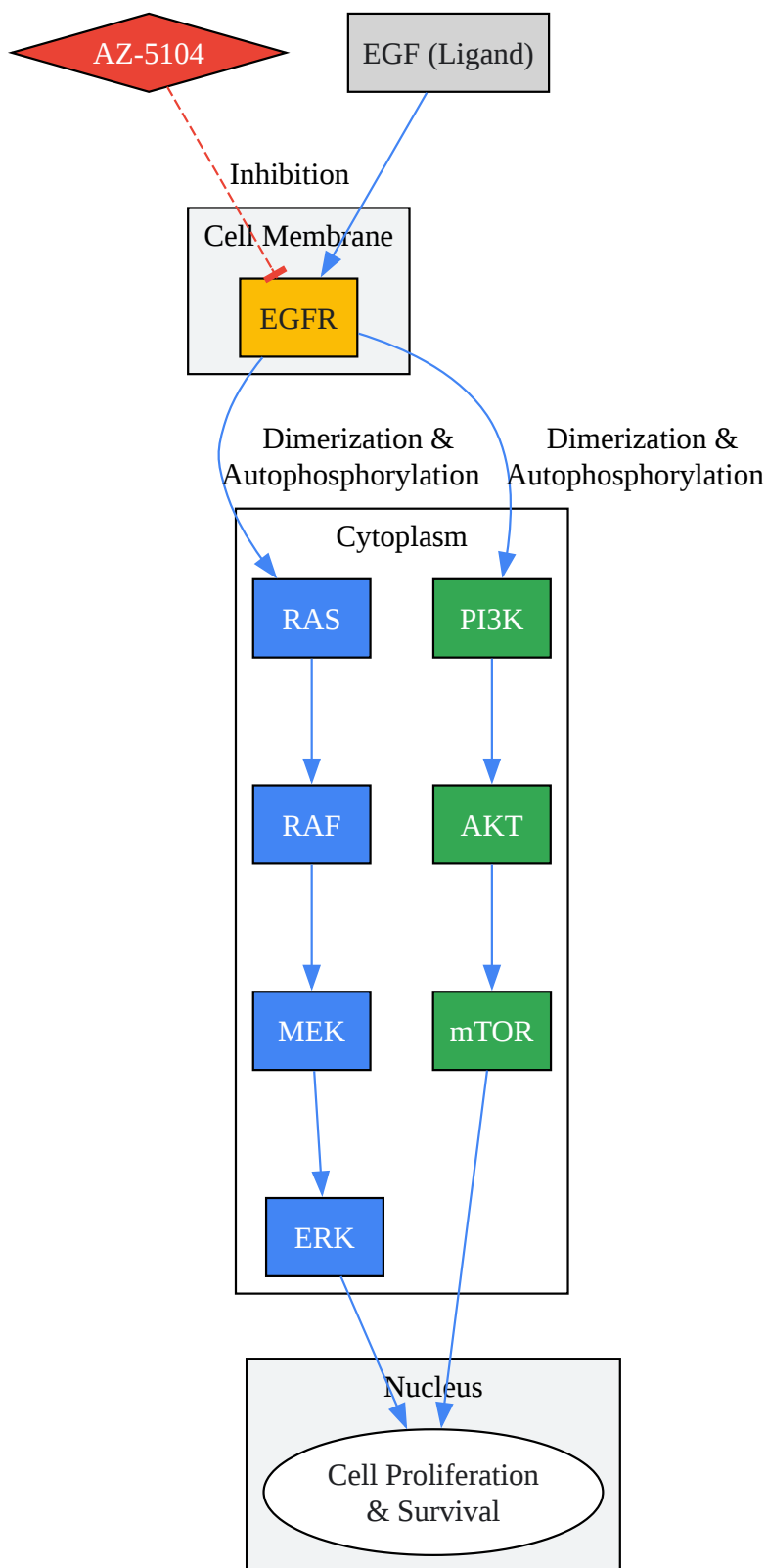
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Workflow for Kinetic Solubility Determination.

Biological Context: EGFR Signaling Pathway

AZ-5104 is an inhibitor of the EGFR signaling pathway, which is a critical pathway in cell proliferation and survival.^{[1][5]} Dysregulation of this pathway is a common feature in several

cancers. The diagram below provides a simplified overview of the EGFR signaling cascade and the point of inhibition by **AZ-5104**.



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- 5. AZ5104 | CAS:1421373-98-9 | EGFR inhibitor | High Purity | Manufacturer BioCrick [biocrick.com]
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